

hydrolysis stability 3,3'-methylenebis[5-methyloxazolidine] aqueous solutions

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Oxazolidine, 3,3'-methylenebis[5-methyl-

CAS No.: 66204-44-2

Cat. No.: S604777

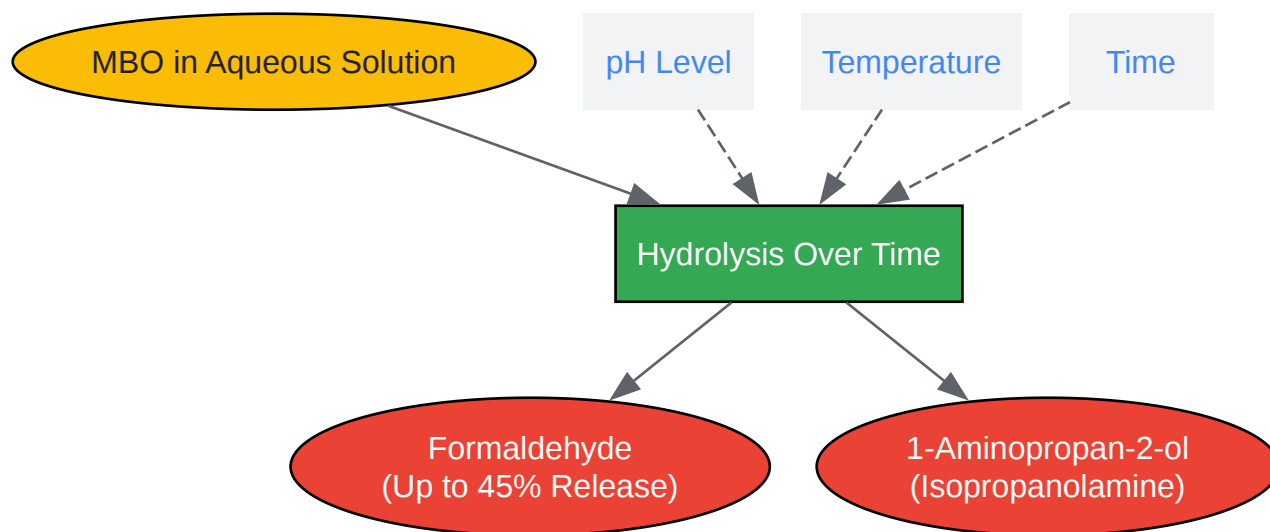
Get Quote

Hydrolysis Mechanism and Stability Profile

In aqueous solutions, MBO functions as a **formaldehyde releaser**, slowly hydrolyzing to decompose back into its starting materials [1]. The key characteristics of this process are summarized below.

Aspect of Hydrolysis	Description
General Process	Slowly decomposes in aqueous solution to release formaldehyde and 1-aminopropan-2-ol (isopropanolamine) [1].
Formaldehyde Release	Up to 45% of formaldehyde can be released during decomposition [1].
Stability Range	Stable over a wide pH range and at elevated temperatures up to 186°C [1].
Solution pH	Aqueous solutions are alkaline, with a typical pH of 9-11 for a 1.5 g/cm ³ solution [1] [2].

The following diagram illustrates the hydrolysis pathway and key influencing factors:



[Click to download full resolution via product page](#)

Key Factors for Handling and Stability

For consistent experimental results, carefully control these factors when working with MBO solutions:

- **pH Control:** The inherent alkalinity (pH 9-11) of MBO solutions contributes to its stability [1] [2]. Monitor and maintain pH within this range.
- **Temperature Management:** Despite good thermal stability, higher temperatures will accelerate hydrolysis. Control temperature for applications requiring slow, consistent formaldehyde release [1].
- **Material Compatibility:** MBO is incompatible with strong acids and oxidizing agents [2]. Avoid contact to prevent rapid decomposition or hazardous reactions.
- **Container Integrity:** Always keep containers tightly closed to prevent evaporation of volatile components and minimize contact with atmospheric carbon dioxide, which could lower the pH [2].

Frequently Asked Questions

What is the typical shelf life of MBO, and how should it be stored? MBO should be sealed in a cold, dry, and well-ventilated place, avoiding high temperature and moisture [2] [3].

Can MBO be used in combination with other biocides? Yes, it can be used independently or in conjunction with other biocidal agents [3].

What personal protective equipment (PPE) is recommended when handling MBO? Wear protective gloves, eye protection, and impervious clothing. Use tightly fitting safety goggles and handle in a well-ventilated place [4] [2].

Experimental Considerations

- **Monitoring Hydrolysis:** You can indirectly monitor the hydrolysis progress by tracking formaldehyde release over time.
- **Defining "Stability":** Clearly define stability criteria for your specific application (e.g., a specific threshold of formaldehyde release or antimicrobial efficacy retention over a defined period).

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. , 3 '-METHYLENE BIS[3 - 5] - Ataman Kimya METHYLOXAZOLIDINE [atamanchemicals.com]
2. China 3 , 3 '- methylenebis [5 - methyloxazolidine] Manufacturers... [ymswbiotech.com]
3. Biocide supplier MBO 3 , 3 - Methylenebis (5 - methyloxazolidine) CAS... [synerchemical.com]
4. , 3 '- 3 [methylenebis - 5] - Safety Data Sheet methyloxazolidine [chemicalbook.com]

To cite this document: Smolecule. [hydrolysis stability 3,3'-methylenebis[5-methyloxazolidine] aqueous solutions]. Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b604777#hydrolysis-stability-3-3-methylenebis-5-methyloxazolidine-aqueous-solutions>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com